

Application Notes and Protocols: Preparation of Dorsomorphin Stock Solution in DMSO

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Compound of Interest

Compound Name: Dorsomorphin

Cat. No.: B1670891

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This document provides a detailed protocol for the preparation, storage, and handling of **Dorsomorphin** stock solutions in Dimethyl Sulfoxide (DMSO). **Dorsomorphin** is a potent and selective small molecule inhibitor of the AMP-activated protein kinase (AMPK) and Bone Morphogenetic Protein (BMP) type I receptors ALK2, ALK3, and ALK6.^{[1][2][3][4]} Accurate preparation of stock solutions is critical for reproducible experimental results.

Compound Information

A summary of the key properties of **Dorsomorphin** is provided in the table below.

Property	Value	Source
Synonyms	Compound C, BML-275	^{[1][2][5]}
Molecular Formula	C ₂₄ H ₂₅ N ₅ O	^{[1][6][7][8]}
Molecular Weight	399.5 g/mol	^{[1][2][6][7][8]}
CAS Number	866405-64-3	^{[1][2][6][7]}
Appearance	Light yellow to yellow solid	^[1]

Solubility and Recommended Solvents

Dorsomorphin is soluble in organic solvents such as DMSO.[\[2\]](#)[\[5\]](#) The solubility can be enhanced with warming or sonication. For most cell culture applications, DMSO is the solvent of choice.

Solvent	Solubility	Notes
DMSO	~1-4 mg/mL	Warming or sonication may be required to fully dissolve the compound. [5] [6] For example, a 10 mM stock solution can be prepared. [6] [7]
Dimethyl formamide	~2.5 mg/mL	An alternative organic solvent. [5]

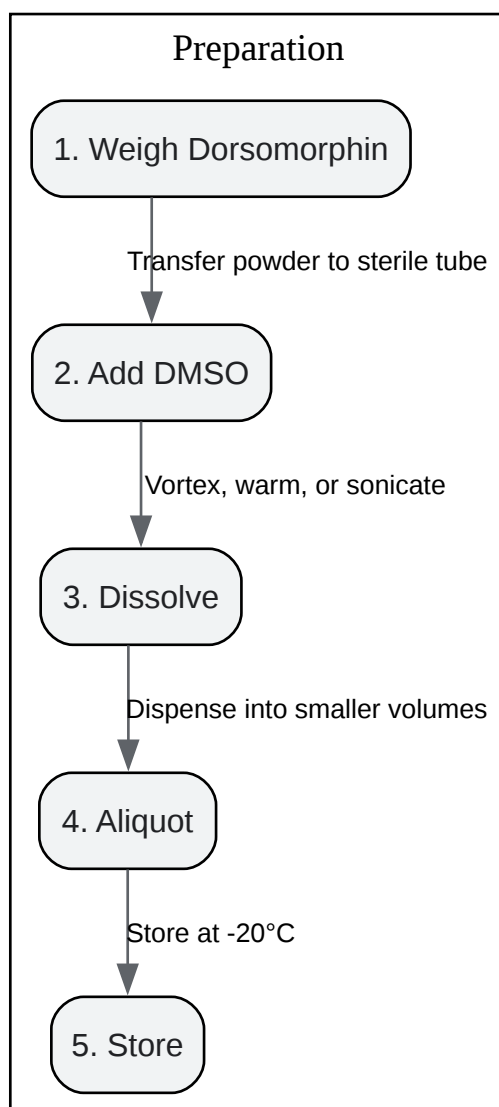
Experimental Protocol: Preparation of a 10 mM Dorsomorphin Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Dorsomorphin** in DMSO, a commonly used concentration for in vitro studies.

Materials:

- **Dorsomorphin** powder (lyophilized)
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Water bath or heating block (optional)
- Sonicator (optional)
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Workflow for Preparing **Dorsomorphin** Stock Solution:



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Caption: Workflow for the preparation of a **Dorsomorphin** stock solution.

Procedure:

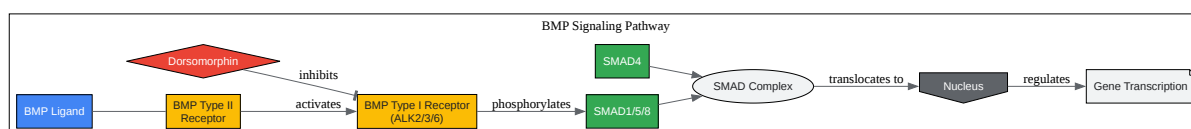
- Equilibrate Reagents: Allow the vial of **Dorsomorphin** powder and the DMSO to come to room temperature before opening to prevent condensation.
- Weighing **Dorsomorphin**:

- On a calibrated analytical balance, carefully weigh out the desired amount of **Dorsomorphin** powder. For example, to prepare 1.25 mL of a 10 mM solution, weigh 5 mg of **Dorsomorphin**.[\[6\]](#)
- Calculation:
 - $\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} * \text{Molarity (mol/L)})$
 - $\text{Volume (mL)} = (5 \text{ mg} / (399.5 \text{ g/mol} * 10 \text{ mM})) * 1000 = 1.25 \text{ mL}$
- Dissolving in DMSO:
 - Transfer the weighed **Dorsomorphin** powder to a sterile microcentrifuge tube or amber vial.
 - Add the calculated volume of DMSO to the tube. In this example, add 1.25 mL of DMSO.
 - Close the tube tightly and vortex thoroughly to dissolve the powder.
 - If the compound does not fully dissolve, you may warm the solution briefly at 37°C or sonicate until the solution is clear.[\[5\]](#)[\[6\]](#)
- Aliquoting and Storage:
 - Once fully dissolved, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This will prevent repeated freeze-thaw cycles which can lead to degradation of the compound.[\[6\]](#)
 - Store the aliquots at -20°C, protected from light.[\[2\]](#)[\[6\]](#)
 - The lyophilized powder is stable for at least 24 months when stored at -20°C.[\[6\]](#) Once in solution, the stock should be used within 3 months for optimal potency.[\[6\]](#)

Mechanism of Action: Inhibition of BMP Signaling

Dorsomorphin is a well-characterized inhibitor of the Bone Morphogenetic Protein (BMP) signaling pathway. It acts by selectively inhibiting the BMP type I receptors ALK2, ALK3, and

ALK6.[2][3][6] This inhibition prevents the phosphorylation of downstream mediators SMAD1, SMAD5, and SMAD8, thereby blocking the transduction of the BMP signal.



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Caption: **Dorsomorphin** inhibits the BMP signaling pathway.

Safety Precautions

Dorsomorphin should be handled with care. It is recommended to review the Safety Data Sheet (SDS) before use. Always wear appropriate personal protective equipment, including a lab coat, gloves, and safety glasses, when handling this compound. **Dorsomorphin** is intended for research use only and is not for human or veterinary use.

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